Comprehensive Structural Analysis of 2-Anilino-5-methoxybenzoic Acid

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Compound of Interest

Compound Name:	*2-Anilino-5-methoxybenzoic acid*
CAS No.:	*89224-95-3*
Cat. No.:	*B8647324*

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Introduction & Molecular Architecture

2-Anilino-5-methoxybenzoic acid is a derivative of N-phenylanthranilic acid (fenamic acid), a scaffold widely recognized in medicinal chemistry for its non-steroidal anti-inflammatory drug (NSAID) properties (e.g., mefenamic acid). Structurally, it features a central benzoic acid core substituted at the ortho position with an anilino (phenylamino) group and at the meta position (relative to the carboxyl) with a methoxy group.

This specific isomer is frequently utilized as a key intermediate in the synthesis of acridone alkaloids and bioactive quinolones. Its analysis requires a strategy that differentiates it from regioisomers (e.g., 4-methoxy analogs) and quantifies potential synthetic byproducts.

Chemical Identity

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Property	Specification
IUPAC Name	2-(Phenylamino)-5-methoxybenzoic acid
Common Name	N-Phenyl-5-methoxyanthranilic acid
CAS Number	89224-95-3
Molecular Formula	$C_{14}H_{13}NO_3$
Molecular Weight	243.26 g/mol
Key Functional Groups	Carboxylic acid (-COOH), Secondary Amine (-NH-), Ether ($-OCH_3$)

Theoretical Analysis & Physicochemical Properties

Before instrumental analysis, understanding the physicochemical behavior is critical for method development.

- Intramolecular Hydrogen Bonding: Like other fenamates, this molecule is expected to form a strong intramolecular hydrogen bond between the amine proton (-NH) and the carbonyl oxygen of the carboxylic acid. This "pseudo-ring" formation significantly influences NMR shifts and solubility.
- Acidity (pKa): The carboxyl group typically has a pKa ~3.5–4.0. The amine is weakly basic but deactivated by the phenyl ring and the electron-withdrawing carboxyl group.
- Solubility: Low solubility in water; high solubility in DMSO, Methanol, and alkaline aqueous solutions.

Spectroscopic Characterization Strategy

The following sections detail the expected spectral signatures and the causality behind them.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for structural confirmation. The intramolecular H-bond is the diagnostic feature.

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Protocol: Sample Preparation

- Solvent: DMSO-d6 is preferred over $CDCl_3$ to ensure complete solubility and to stabilize the exchangeable protons.
- Concentration: 10–15 mg in 0.6 mL solvent.

1H NMR Interpretation (400 MHz, DMSO-d6)

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Proton Environment	Chemical Shift (δ, ppm)	Multiplicity	Causality & Diagnostic Value
-COOH	12.5 – 13.5	Broad Singlet	Highly deshielded acidic proton; often broad due to exchange.
-NH-	9.2 – 9.8	Singlet	Critical Diagnostic: Deshielded by aromatic ring current and intramolecular H-bonding to C=O.
Ar-H (Benzoic C6)	7.4 – 7.6	Doublet (d)	Ortho to COOH. Deshielded by the electron-withdrawing carbonyl.
Ar-H (Benzoic C3)	7.1 – 7.3	Doublet (d)	Ortho to NH. Shielded slightly by the electron-donating NH group.
Ar-H (Benzoic C4)	6.9 – 7.1	Double Doublet (dd)	Coupling with C3 and C6.
Ar-H (Aniline Ring)	6.8 – 7.3	Multiplets	Typical phenyl pattern (2 ortho, 2 meta, 1 para).
$-OCH_3$	3.7 – 3.8	Singlet	Characteristic sharp singlet for the methoxy group.

13C NMR Interpretation (100 MHz)

- Carbonyl (C=O): ~168-170 ppm.

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- Aromatic C-N / C-O: Quaternary carbons attached to heteroatoms will appear downfield (~140-150 ppm).
- Methoxy Carbon: ~55-56 ppm.

Mass Spectrometry (MS)

- Ionization Mode: Electrospray Ionization (ESI) in Negative Mode (ESI-) is preferred due to the carboxylic acid.
- Target Ion: $[M-H]^-$ at m/z 242.
- Fragmentation Pattern:
  - Loss of CO_2 ($[M-H-44]^-$): Characteristic of benzoic acids.
  - Cleavage of the C-N bond may be observed at higher collision energies.

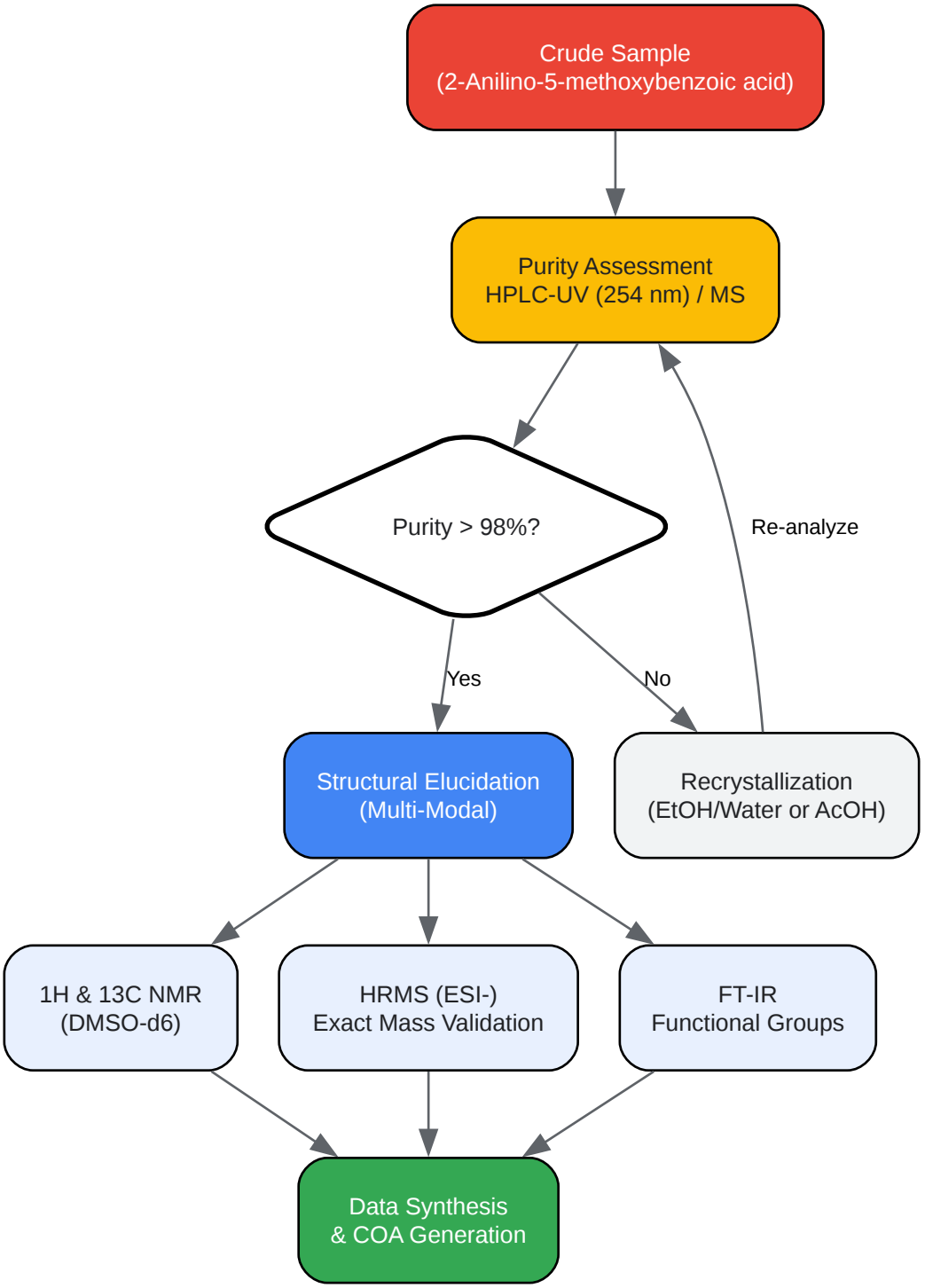
Infrared Spectroscopy (FT-IR)

- N-H Stretch: 3300–3350 cm^{-1} (often weak/broadened by H-bonding).
- C=O Stretch: 1660–1690 cm^{-1} (Lower frequency than typical acids due to conjugation and H-bonding).
- C-O Stretch (Ether): 1200–1250 cm^{-1}.

Analytical Workflow Diagram

The following diagram illustrates the logical flow for the complete characterization campaign, from crude synthesis product to validated reference standard.

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Figure 1: Step-by-step analytical workflow for validating **2-Anilino-5-methoxybenzoic acid**.

Experimental Protocol: HPLC Purity Analysis

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To ensure the spectral data is valid, the sample purity must be established first.

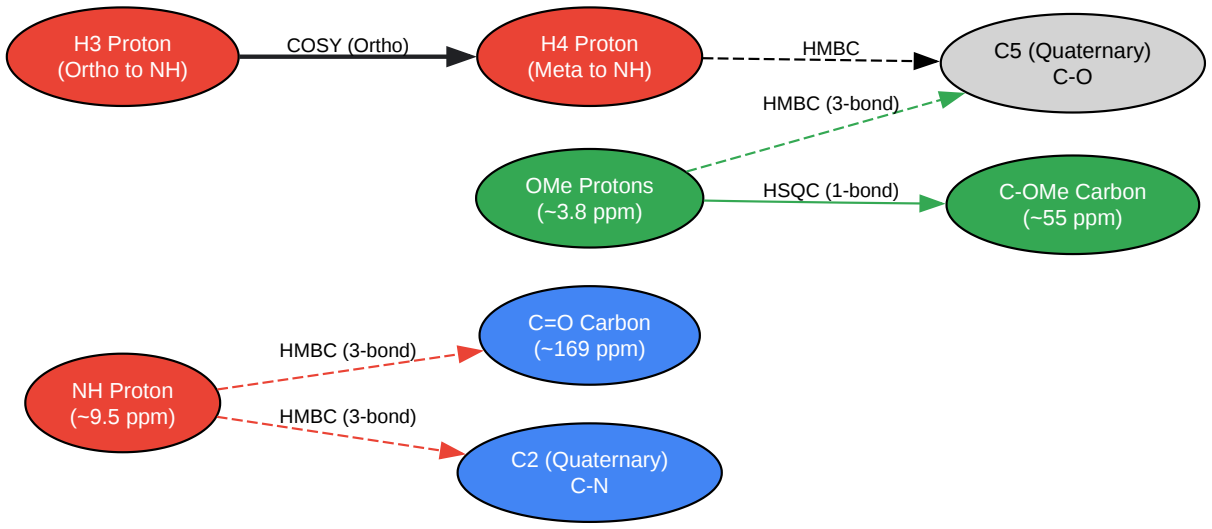
Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water (maintains protonation of acid, improves peak shape).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (aromatic rings) and 280 nm.
- Expected Retention: The compound is moderately lipophilic (LogP ~3.5). Expect elution in the middle of the gradient (approx. 5-7 min).

Structural Logic: The COSY/HMBC Connectivity

To definitively prove the position of the methoxy group (Position 5 vs. Position 4), 2D NMR is required.

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Figure 2: Key 2D NMR correlations required to verify regio-chemistry.

Explanation of Connectivity Logic

- HMBC (Heteronuclear Multiple Bond Correlation): The methoxy protons (~3.8 ppm) will show a strong correlation to the aromatic carbon at Position 5.
- COSY (Correlation Spectroscopy): H3 and H4 will show strong coupling. H6 (isolated from H3/H4 by substituents) will show weak or no COSY correlation to H4, appearing as a doublet with small meta-coupling (J ~2 Hz).

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